

## interpreting inconsistent results in tubulin polymerization assays

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Compound of Interest		
Compound Name:	EL-102	
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# Technical Support Center: Tubulin Polymerization Assays

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals interpret and resolve inconsistent results in tubulin polymerization assays.

### **Troubleshooting Guides & FAQs**

This section addresses specific issues you might encounter during your experiments, providing potential causes and solutions in a question-and-answer format.

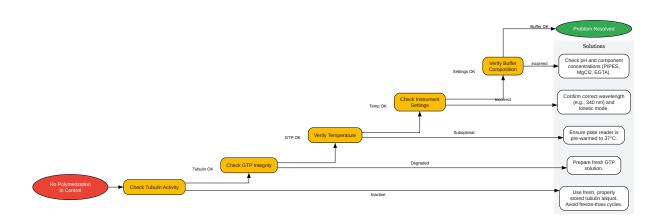
## Issue 1: No tubulin polymerization detected in control wells.

Question: Why am I not observing any polymerization in my positive control wells, which should show a clear sigmoidal curve?

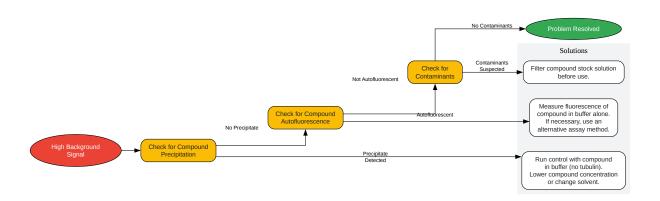
Answer: A complete lack of polymerization in control wells typically points to a critical issue with one of the core components or experimental conditions. Here is a systematic approach to diagnose the problem.

Troubleshooting Workflow: No Polymerization









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